

Personal protective equipment for handling 7-Methoxy-2-phenyl-quinolin-4-ol

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Compound of Interest

Compound Name: 7-Methoxy-2-phenyl-quinolin-4-ol

Cat. No.: B494273

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Essential Safety and Handling Guide for 7-Methoxy-2-phenyl-quinolin-4-ol

This guide provides crucial safety, handling, and disposal information for **7-Methoxy-2-phenyl-quinolin-4-ol**, tailored for researchers, scientists, and drug development professionals. Adherence to these procedures is vital for ensuring personal safety and regulatory compliance in the laboratory.

Chemical Identifier and Properties

Property	Value
IUPAC Name	7-methoxy-2-phenyl-1H-quinolin-4-one ^[1]
CAS Number	20430-72-2 ^{[1][2]}
Molecular Formula	C ₁₆ H ₁₃ NO ₂ ^{[1][2]}
Molecular Weight	251.28 g/mol ^[1]
Physical Form	Solid

Hazard Identification and GHS Classification

7-Methoxy-2-phenyl-quinolin-4-ol is classified as a hazardous substance. The following GHS classifications have been reported:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.[[1](#)]
- Serious Eye Damage (Category 1): Causes serious eye damage.[[1](#)]

Signal Word: Danger[[1](#)]

Hazard Statements:

- H302: Harmful if swallowed.[[1](#)]
- H318: Causes serious eye damage.[[1](#)]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to minimize exposure. The selection of appropriate PPE should be based on a thorough risk assessment of the specific laboratory procedures being performed.

PPE Category	Recommended Equipment
Eye and Face Protection	Chemical safety goggles are mandatory.[3][4] In situations with a higher risk of splashing, a face shield must be worn in addition to goggles.[3][5]
Skin Protection	Gloves: Chemically resistant gloves (e.g., nitrile or neoprene) are required. Always check the manufacturer's compatibility data for breakthrough times.[3] Lab Coat/Gown: A clean lab coat or disposable gown should be worn to protect against contamination. For procedures with a higher risk of splashes, a chemically resistant apron is recommended.[3]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.[4] [6] If engineering controls are not sufficient to maintain exposure below permissible limits, a NIOSH-approved respirator is required.[4][7]

Operational and Disposal Plans

1. Pre-Experiment Preparation:

- Review Safety Data Sheet (SDS): Before beginning any work, thoroughly review the substance-specific SDS.
- Designated Area: Designate a specific area for handling the compound, ideally within a chemical fume hood.[3]
- Assemble Equipment: Gather all necessary equipment and reagents.
- Emergency Access: Ensure an emergency eyewash station and safety shower are readily accessible.[3][5]
- Donning PPE: Put on all required personal protective equipment as outlined in the table above.[3]

2. Handling and Experimental Procedures:

- Weighing and Transfer: Handle the solid compound carefully to avoid generating dust. Use a spatula or other appropriate tools for transfers.[3]
- Labeling: Keep all containers with **7-Methoxy-2-phenyl-quinolin-4-ol** clearly labeled.
- Avoid Contact: Prevent direct contact with skin, eyes, and clothing.[3][4]

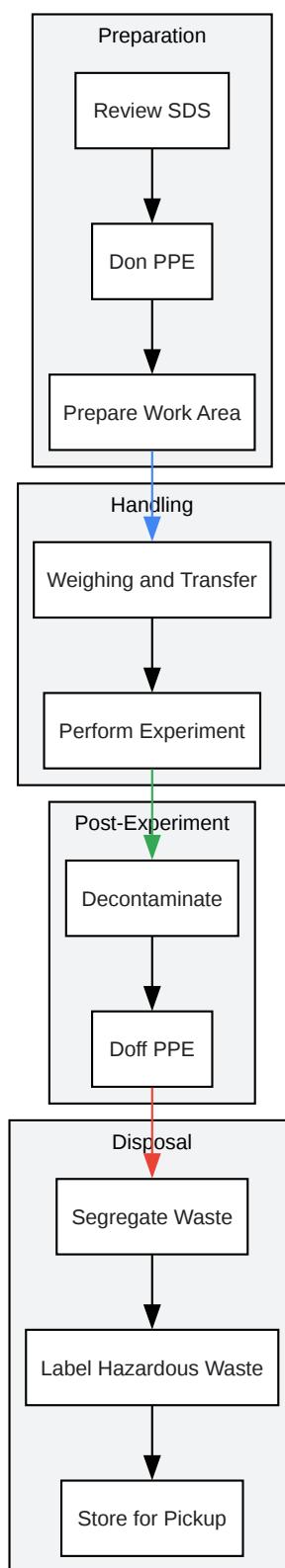
3. Post-Experiment Procedures:

- Decontamination: Decontaminate all surfaces and equipment that may have come into contact with the compound using an appropriate solvent and cleaning agent.[3]
- PPE Removal: Properly remove and dispose of PPE. Gloves should be removed without touching the outer surface.[3][6]

4. Waste Disposal Protocol:

- Chemical Waste: **7-Methoxy-2-phenyl-quinolin-4-ol** and any solutions containing it must be disposed of as hazardous waste.
- Contaminated Materials: All disposable items that have come into contact with the compound (e.g., gloves, pipette tips, paper towels) must be disposed of as hazardous waste in a clearly labeled, sealed container.[3]
- Disposal Vendor: Follow your institution's guidelines for hazardous waste disposal and arrange for pickup by a licensed chemical waste disposal company.[3]

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **7-Methoxy-2-phenyl-quinolin-4-ol**.

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